

Comparative Selectivity Guide: Galanin(2-29) vs. Neuropeptide Y Family Ligands

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Compound of Interest

Compound Name: *Rat galanin(2-29)*

Cat. No.: *B14789508*

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Executive Summary

This guide provides a technical analysis of Galanin(2-29), a specific N-terminal fragment of the neuropeptide Galanin, and compares its pharmacological profile against ligands of the Neuropeptide Y (NPY) family.

While Galanin and NPY constitute distinct peptide families, they are frequently co-investigated due to their overlapping roles in feeding behavior, anxiety, and nociception, and their ability to form functional receptor heteromers. The critical distinction for experimental design is that Galanin(2-29) acts as a GALR2-preferring agonist with significantly reduced affinity for GALR1, whereas NPY ligands target Y-receptor subfamilies (Y1, Y2, Y4, Y5).

This guide delineates the optimal concentration windows, cross-talk mechanisms, and experimental protocols to utilize Galanin(2-29) effectively without confounding data via NPY pathways.

Pharmacological Profile & Selectivity Analysis[1] The Structural Basis of Selectivity

The biological activity of wild-type Galanin(1-29) relies heavily on its N-terminal Glycine (Gly1) and Tryptophan (Trp2) residues.

- GALR1 Binding: Strictly requires the N-terminal Glycine. Removal of this residue (as in Galanin(2-29)) causes a drastic loss of affinity (>300-fold reduction).
- GALR2 Binding: Is more tolerant of N-terminal truncation.^[1] Galanin(2-29) retains high nanomolar affinity for GALR2.

Comparative Affinity Data (K_i Values)

The following table synthesizes binding affinity data to demonstrate the "selectivity window" available to researchers. Note the lack of direct binding of Galanin ligands to NPY receptors, establishing them as orthogonal tools unless heteromerization occurs.

Ligand	Target Receptor	Affinity (in nM)	Specificity Note
Galanin(2-29)	GALR2	~1.9 nM	Primary Target (Agonist)
Galanin(2-29)	GALR1	~85.0 nM	Low Affinity (Use <50 nM to avoid)
Galanin(2-29)	NPY Receptors (Y1-Y5)	>10,000 nM	No direct cross-reactivity
Galanin(1-29) WT	GALR1	0.23 nM	Non-selective (High Affinity)
Galanin(1-29) WT	GALR2	0.95 nM	Non-selective (High Affinity)
NPY (Wild Type)	Y1, Y2, Y5	0.2 - 1.0 nM	Broad NPY family activity
[Leu31,Pro34]NPY	Y1, Y5	0.4 nM	Y1/Y5 Selective (Y2 inactive)

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Critical Application Note: To maintain GALR2 selectivity using Galanin(2-29), experimental concentrations must be kept between 10 nM and 50 nM. Exceeding 100 nM risks activating GALR1, confounding the dataset.

Mechanistic Pathways & Cross-Talk

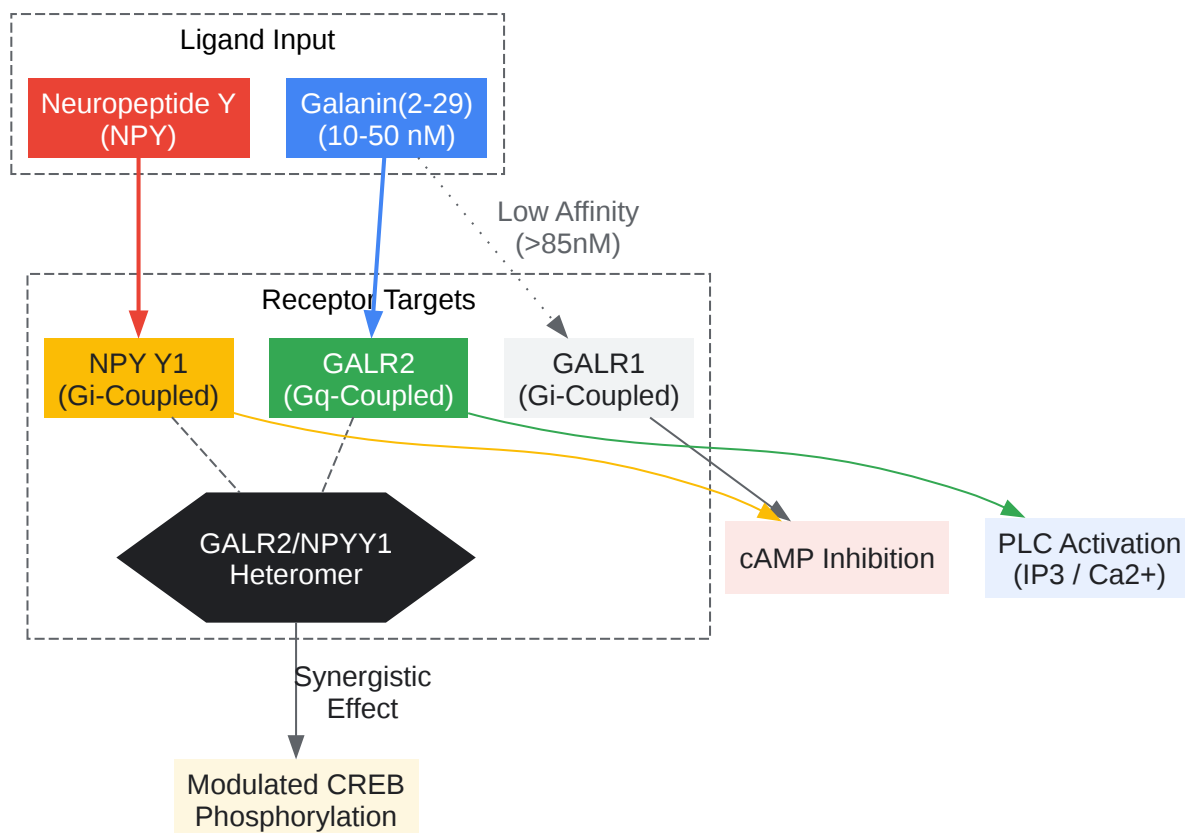
While Galanin(2-29) does not bind NPY receptors directly, it modulates NPY signaling through Receptor Heteromers. In regions like the amygdala and dentate gyrus, GALR2 and NPY Y1 receptors physically interact.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signaling Architecture

- GALR2 (Gq-coupled): Activation by Galanin(2-29) stimulates PLC, increasing and intracellular .
- NPY Y1 (Gi-coupled): Activation by NPY inhibits Adenylyl Cyclase (AC), reducing cAMP.
- The Heteromer Effect: Co-activation enhances NPY Y1-mediated anxiolytic effects and alters CREB phosphorylation kinetics.[\[4\]](#)

Visualization of Signaling Specificity

The following diagram illustrates the segregation of pathways and the specific node of interaction (Heteromer) that researchers must account for.



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Caption: Figure 1. Selectivity landscape showing Galanin(2-29) bias for GALR2.^[1] Note that while direct binding to NPY receptors is absent, functional cross-talk occurs via the GALR2/NPY1 heteromer.

Experimental Protocols

To validate the specificity of Galanin(2-29) in your system, use the following self-validating protocols.

Protocol A: Functional Discrimination Assay (Ca²⁺ vs. cAMP)

Objective: Confirm Galanin(2-29) is activating GALR2 (Gq) and not GALR1 or NPY receptors (Gi) in your cell line or tissue slice.

- Preparation: Load cells (e.g., CHO-K1 expressing GALR2 or hypothalamic slices) with Fura-2 AM (calcium indicator).
- Baseline: Establish a stable fluorescence baseline (340/380 nm ratio).
- Treatment 1 (The Test): Apply Galanin(2-29) at 20 nM.
 - Expected Result: Rapid, transient spike in intracellular (indicative of GALR2/Gq).
- Washout: Allow 15 minutes for recovery.
- Treatment 2 (The Control): Apply Forskolin (10 µM) to stimulate cAMP, followed by Galanin(2-29) (20 nM).
 - Expected Result: No reduction in Forskolin-induced cAMP (assessed via separate cAMP assay or sensor). If cAMP is reduced, GALR1 (Gi) is being activated, indicating the concentration is too high or receptor expression is skewed.
- Treatment 3 (NPY Cross-Check): Apply NPY (100 nM).
 - Expected Result: If NPY receptors are present, this will inhibit cAMP but should not trigger the same calcium spike profile as Galanin(2-29), confirming pathway orthogonality.

Protocol B: Heteromer Co-Modulation Assay

Objective: To study the interaction between Galanin(2-29) and NPY ligands (e.g., in anxiety research).

- Setup: Use a cell line co-expressing GALR2 and NPY Y1.

- Arm 1 (NPY only): Treat with NPY (100 nM). Measure pCREB (Western Blot) at 15 min.
- Arm 2 (Gal only): Treat with Galanin(2-29) (20 nM). Measure pCREB.
- Arm 3 (Co-treatment): Co-treat with NPY (100 nM) + Galanin(2-29) (20 nM).
- Analysis: The heteromer effect is confirmed if Arm 3 shows a statistically significant deviation (synergy or antagonism) from the additive sum of Arm 1 + Arm 2.

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